

Application Notes and Protocols for In Vitro Susceptibility Testing of Posizolid

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Compound of Interest

Compound Name: *Posizolid*

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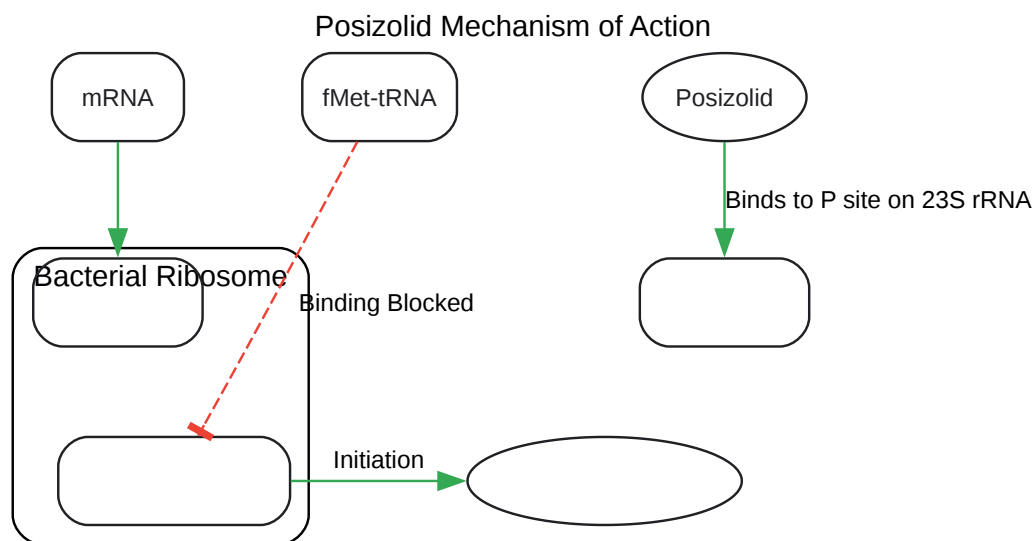
Introduction

Posizolid (also known as AZD2563) is a synthetic oxazolidinone antibiotic with potent activity against a broad range of Gram-positive bacteria. Like other oxazolidinones, its mechanism of action involves the inhibition of bacterial protein synthesis at an early stage. Accurate and reproducible in vitro susceptibility testing is crucial for the evaluation of its antimicrobial activity and for guiding potential clinical applications.

These application notes provide detailed protocols for determining the in vitro susceptibility of bacteria to **Posizolid** using standardized methods, primarily based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI). The provided methodologies for broth microdilution and disk diffusion are intended to ensure reliable and consistent results.

Mechanism of Action

Posizolid, as an oxazolidinone, inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit. This binding prevents the formation of the N-formylmethionyl-tRNA-ribosome complex, which is an essential early step in the translation process. This unique mechanism of action means there is generally no cross-resistance with other classes of protein synthesis inhibitors.



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Caption: **Posizolid**'s inhibition of the 70S initiation complex formation.

Quantitative Data Summary

The following tables summarize the minimum inhibitory concentration (MIC) and disk diffusion zone diameter interpretive criteria for **Posizolid** against various Gram-positive pathogens. These values are based on studies that followed the methodologies of the National Committee for Clinical Laboratory Standards (NCCLS), the predecessor to CLSI.^[1]

Table 1: Proposed MIC and Disk Diffusion Interpretive Criteria for **Posizolid**^[1]

Category	MIC (µg/mL)	Zone Diameter (mm, 30 µg disk)
Susceptible	≤2	≥20
Intermediate	4	17-19
Resistant	≥8	≤16

Table 2: In Vitro Activity of **Posizolid** (AZD2563) Against Key Gram-Positive Pathogens

Organism	Posizolid MIC ₅₀ (µg/mL)	Posizolid MIC ₉₀ (µg/mL)	Reference(s)
Staphylococcus aureus	1	2	[2]
Coagulase-negative staphylococci	0.5	1	[2]
Streptococcus pneumoniae	0.5 - 1	1 - 2	[3]
Beta-hemolytic streptococci	1	2	
Viridans group streptococci	0.5	1	
Enterococcus faecalis	1	2	
Enterococcus faecium	1	2	
Corynebacterium spp.	0.25	-	
Listeria spp.	2	-	
Micrococcus spp.	1	-	
Bacillus spp.	0.5	-	

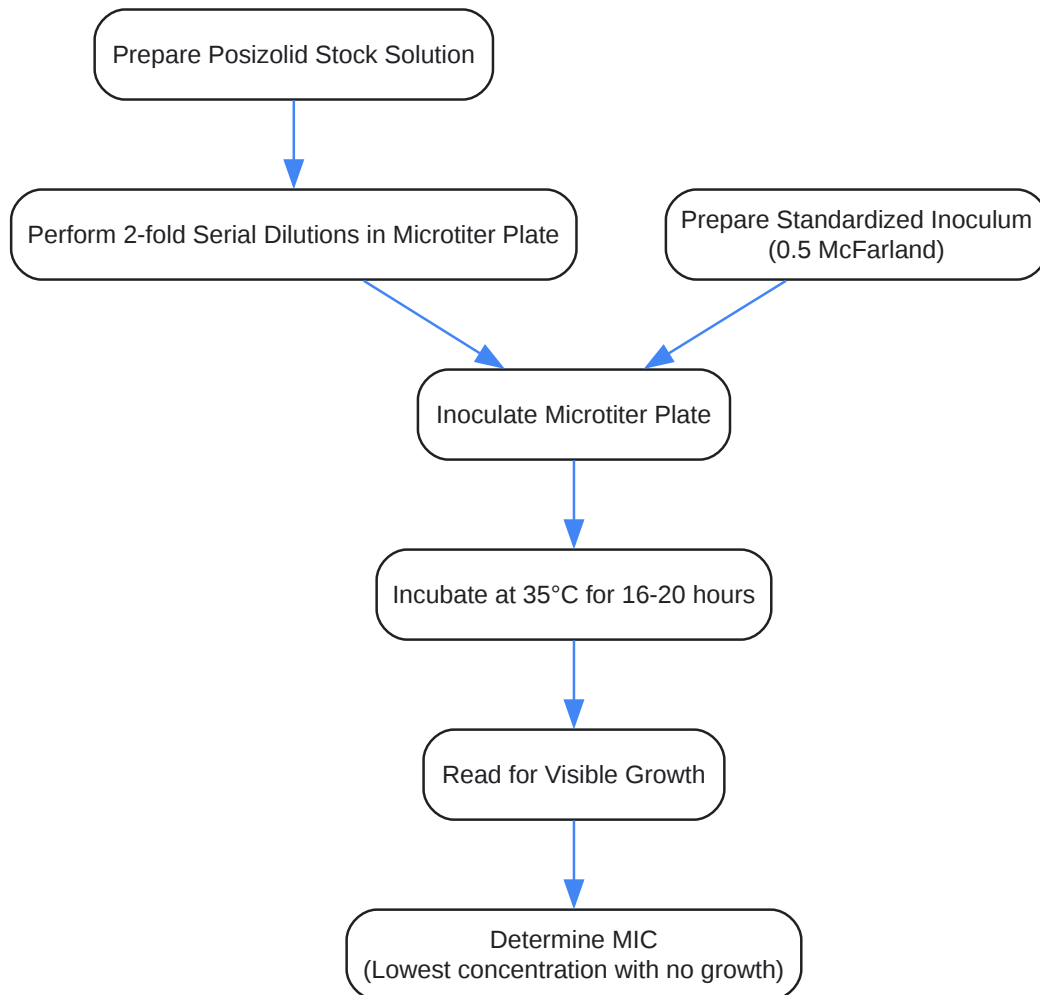
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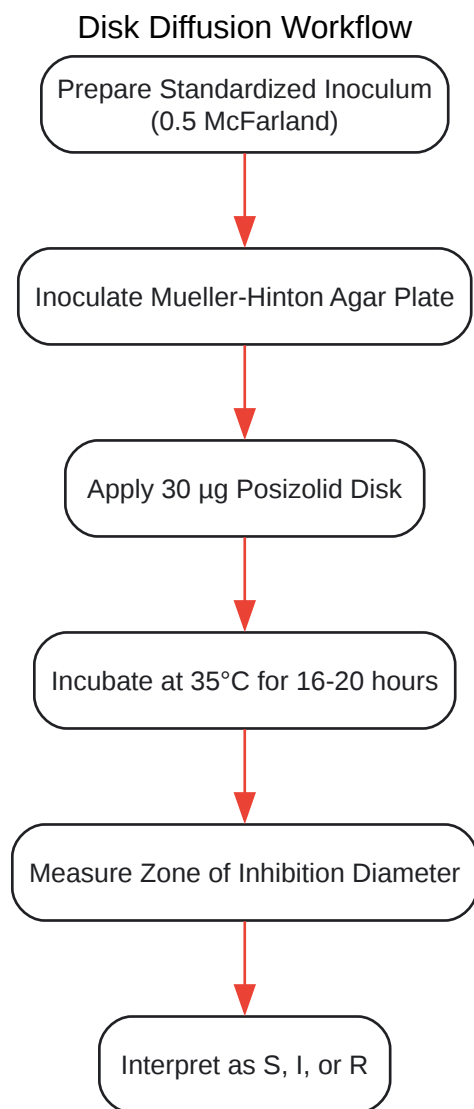
The following protocols are based on the CLSI documents M07 for broth dilution methods and M02 for disk diffusion methods.

Broth Microdilution MIC Assay

This method determines the minimum inhibitory concentration (MIC) of **Posizolid** required to inhibit the visible growth of a microorganism in broth.

Broth Microdilution Workflow





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